

Structural Characterization & Process Guide: 2,3-Difluoro-N-(2-methylbutyl)aniline

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Compound of Interest

Compound Name: 2,3-difluoro-N-(2-methylbutyl)aniline

Cat. No.: B13291494

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Executive Summary: The Fluorine Advantage

In the landscape of modern drug discovery, **2,3-difluoro-N-(2-methylbutyl)aniline** (CAS: 1041590-51-5) represents a critical scaffold. The 2,3-difluoro substitution pattern offers a unique electronic profile compared to its 2,4- or 3,4-isomers, significantly modulating the pKa of the aniline nitrogen and enhancing metabolic stability against oxidative metabolism.

This guide provides a rigorous structural characterization framework, comparing this compound against key alternatives to assist in lead optimization and process validation.

Comparative Analysis: Structural & Physicochemical Performance

To objectively evaluate the utility of **2,3-difluoro-N-(2-methylbutyl)aniline** (Compound A), we compare it with its non-fluorinated analog (Compound B) and a regioisomer (Compound C).

Table 1: Physicochemical Profile Comparison

Feature	Compound A (Target)	Compound B (Non-F Analog)	Compound C (3,4-Difluoro Isomer)	Implication
Structure	2,3-F -Ph-NH-R	Ph-NH-R	3,4-F -Ph-NH-R	Electronic/Steric environment
Predicted pKa (NH)	~2.8 - 3.2	~4.6 - 5.0	~3.5 - 3.8	A is less basic; reduced lysosomal trapping potential.
Lipophilicity (cLogP)	~4.2	~3.6	~4.2	A & C have higher permeability but lower solubility.
Metabolic Liability	Low (Blocked 2,3 pos)	High (Ring oxidation)	Moderate (2,6 pos open)	A offers superior metabolic stability.
F NMR Shift	-138 to -155 ppm	N/A	-135 to -145 ppm	A shows distinct "ortho-effect" shielding.

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Analyst Note: The 2,3-difluoro substitution in Compound A creates a "ortho-ortho" steric and electronic clash that significantly lowers the basicity of the amine compared to Compound C. This is a critical design feature for reducing hERG channel inhibition in downstream API synthesis.

Structural Characterization Logic

Authenticating this structure requires resolving specific spectroscopic signatures that differentiate it from impurities (like the unreacted aniline) and isomers.

NMR Spectroscopy Strategy

The definitive identification relies on the coupling patterns in

H and

F NMR.

- F NMR (376 MHz, CDCl₃)

):

- Expect two distinct signals.
- Feature: The fluorine at C3 will appear as a triplet of doublets (td) due to coupling with F2 and H4/H5. The fluorine at C2 will be more shielded due to the adjacent nitrogen lone pair and the C3-fluorine.
- Differentiation: Unlike the 3,4-isomer (which often shows a simpler AB system), the 2,3-isomer shows strong through-space interaction.

- H NMR (400 MHz, CDCl₃)

):

- Aromatic Region (6.3 – 7.0 ppm): Look for a specific multiplet pattern. The protons at C4, C5, and C6 will integrate to 3H.
- Key Diagnostic: The proton at C6 (ortho to the amino group) typically appears as a doublet of doublets (dd) or multiplet, shifted upfield relative to the other aromatic protons due to the amine's electron-donating resonance effect.
- Alkyl Chain: The 2-methylbutyl group introduces a chiral center (C2'). If the sample is racemic, the terminal methyls (C1' and methyl on C2') will appear as overlapping multiplets. If enantiopure, distinct diastereotopic splitting may be observed at the C1' methylene protons.

Mass Spectrometry (ESI-MS)

- Parent Ion: $[M+H]$

= 200.12 Da.
- Fragmentation:
 - $m/z \sim 129$: Loss of the 2-methylbutyl chain (C_5H_{11}) via α -cleavage or McLafferty rearrangement, leaving the 2,3-difluoroaniline core.
 - Differentiation: Isomers will show the same mass, necessitating chromatographic separation (see Section 5).

Experimental Protocols

Protocol A: Synthesis via Reductive Amination

Rationale: Reductive amination is preferred over direct alkylation to avoid over-alkylation (quaternary salt formation).

Reagents:

- 2,3-Difluoroaniline (1.0 equiv)[\[1\]](#)
- 2-Methylbutanal (1.1 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Acetic Acid (Cat.)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Imine Formation: In a dry flask, dissolve 2,3-difluoroaniline (10 mmol) in DCM (50 mL). Add 2-methylbutanal (11 mmol) and glacial acetic acid (0.5 mL). Stir at Room Temperature (RT) for 30 minutes under N₂.
 - Checkpoint: Monitor by TLC.[2] Disappearance of aniline indicates imine formation.
- Reduction: Cool the mixture to 0°C. Add STAB (15 mmol) portion-wise over 10 minutes.
 - Why STAB? It is milder than NaBH₄ and selective for imines in the presence of aldehydes, reducing side reactions.
- Quench & Workup: Stir at RT for 4-12 hours. Quench with sat. NaHCO₃ (aq). Extract with DCM (3x). Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 95:5).

Protocol B: Analytical HPLC Method (Isomer Resolution)

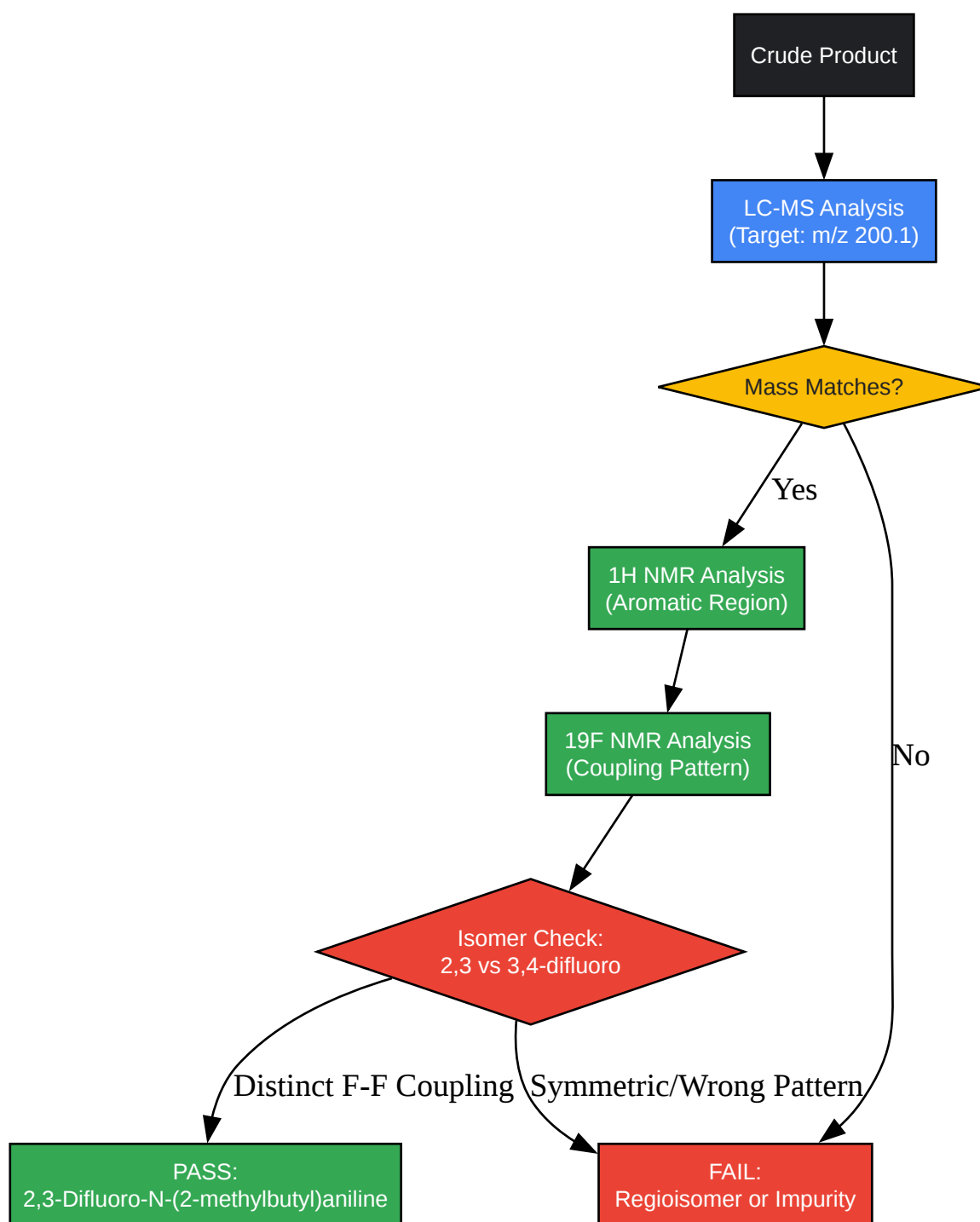
Rationale: To separate the 2,3-difluoro product from potential 2,4- or 2,5-difluoro impurities present in the starting material.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 90% B over 10 min.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide/amine).

Visualizations & Workflows

Figure 1: Characterization Logic Tree

This diagram illustrates the decision-making process for verifying the identity of the synthesized compound.



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Caption: Figure 1. Step-wise analytical workflow to validate structural identity and rule out regioisomers.

Figure 2: Synthesis & Mechanism Pathway

Visualizing the reductive amination pathway highlights the critical intermediate steps.



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Caption: Figure 2. Reductive amination pathway.[2][3][4][5] The formation of the imine intermediate is the rate-determining step for steric bulk introduction.

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